

A Comprehensive Spectroscopic Analysis of 4-Undecanone: An In-Depth Technical Guide

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Compound of Interest

Compound Name: 4-Undecanone

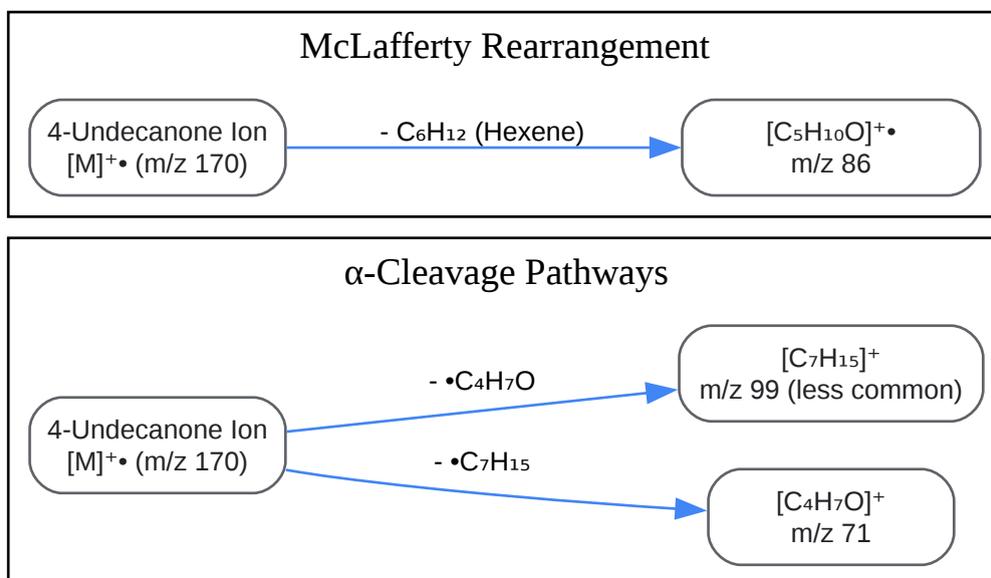
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This technical guide provides a detailed spectroscopic characterization of **4-undecanone** (C₁₁H₂₂O), a saturated aliphatic ketone. An understanding of its spectral properties is essential for professionals in flavor and fragrance chemistry, where it is used for its fatty and fruity notes, as well as in chemical synthesis and quality control. This document synthesizes data from Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) to provide a holistic and validated structural elucidation, explaining the causal relationships between molecular structure and spectral output.

Molecular Structure and Overview

4-Undecanone is a ketone with a carbonyl group at the C4 position of an eleven-carbon chain. This specific placement of the carbonyl functional group is the primary determinant of the molecule's chemical properties and its characteristic spectral signature. The lack of conjugation or significant ring strain results in spectral data that are highly representative of a simple aliphatic ketone.



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